

Comprehensive Safety and Handling Guide for 4-Chloro-2-methylphenol

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Compound of Interest

Compound Name: 4-Chloro-2-methylphenol

Cat. No.: B052076

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For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **4-Chloro-2-methylphenol**, ensuring a secure laboratory environment.

Chemical Profile and Hazards

4-Chloro-2-methylphenol, also known as p-Chloro-o-cresol, is a corrosive solid that can cause severe skin burns and eye damage.^{[1][2][3]} It is also toxic if inhaled and very toxic to aquatic life.^{[2][3][4][5][6]} Understanding its properties is the first step toward safe handling.

Physical and Chemical Properties	
Appearance	Dark red flakes with a waxy texture or needles from petroleum ether.[7]
Odor	Mild, phenolic odor.[7]
Molecular Formula	C7H7ClO[8]
CAS Number	1570-64-5[2][3][4][8]
Boiling Point	Not specified in the provided results.
Melting Point	Not specified in the provided results.
Solubility	Information not available in the provided results.
Vapor Pressure	0.02 mmHg[7]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Inhalation Toxicity	Category 3	Toxic if inhaled.[2][3]
Skin Corrosion/Irritation	Category 1A	Causes severe skin burns and eye damage.[2][3]
Serious Eye Damage/Eye Irritation	Category 1	Causes severe skin burns and eye damage.[2][3]
Aquatic Hazard (Acute)	Category 1	Very toxic to aquatic life.[2][6]
Aquatic Hazard (Chronic)	Category 1	Very toxic to aquatic life with long lasting effects.[6]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **4-Chloro-2-methylphenol**.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. [2] [6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [2] [3] Disposable Tyvek-type sleeves taped to gloves are a minimum requirement if full disposable protective clothing is not worn. [7]
Respiratory Protection	If weighing and diluting the neat chemical, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge. [7] In case of exceeded exposure limits or irritation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. [2] [3] For major spills or in the event of a fire, a self-contained breathing apparatus (SCBA) is necessary. [2] [4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol minimizes the risk of exposure and accidents.

1. Engineering Controls and Preparation:

- Always handle **4-Chloro-2-methylphenol** in a well-ventilated area.[\[2\]](#)[\[4\]](#)
- Whenever possible, use a closed system with appropriate exhaust ventilation, such as a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)

- Remove all sources of ignition as the substance is combustible.[4]

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust or vapors.[4]
- Do not eat, drink, or smoke in the handling area.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Keep the container tightly closed when not in use.[2][4][8]

3. Storage:

- Store in a cool, dry, and well-ventilated area in the original, securely sealed container.[4][8]
- Store in a designated corrosives area.[2][8]
- Avoid contact with incompatible materials such as bases, acid anhydrides, acid chlorides, and copper.[2][3]

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is crucial for laboratory safety.

Spill Response

Spill Size	Procedure
Small Spills	1. Remove all sources of ignition.[4][7] 2. Dampen the solid spill material with 60-70% ethanol.[7] 3. Transfer the dampened material to a suitable, labeled container for disposal.[4][7]
Large Spills	1. Evacuate the area.[9] 2. Wear a self-contained breathing apparatus and a protective suit.[2][8] 3. Sweep up the material and place it into a suitable container for disposal.[2][8] 4. Prevent the chemical from entering drains or waterways.[4][10]

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Seek immediate medical attention.[2][3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[2] Seek immediate medical attention.[2][3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[2][3] Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[2][3][10]

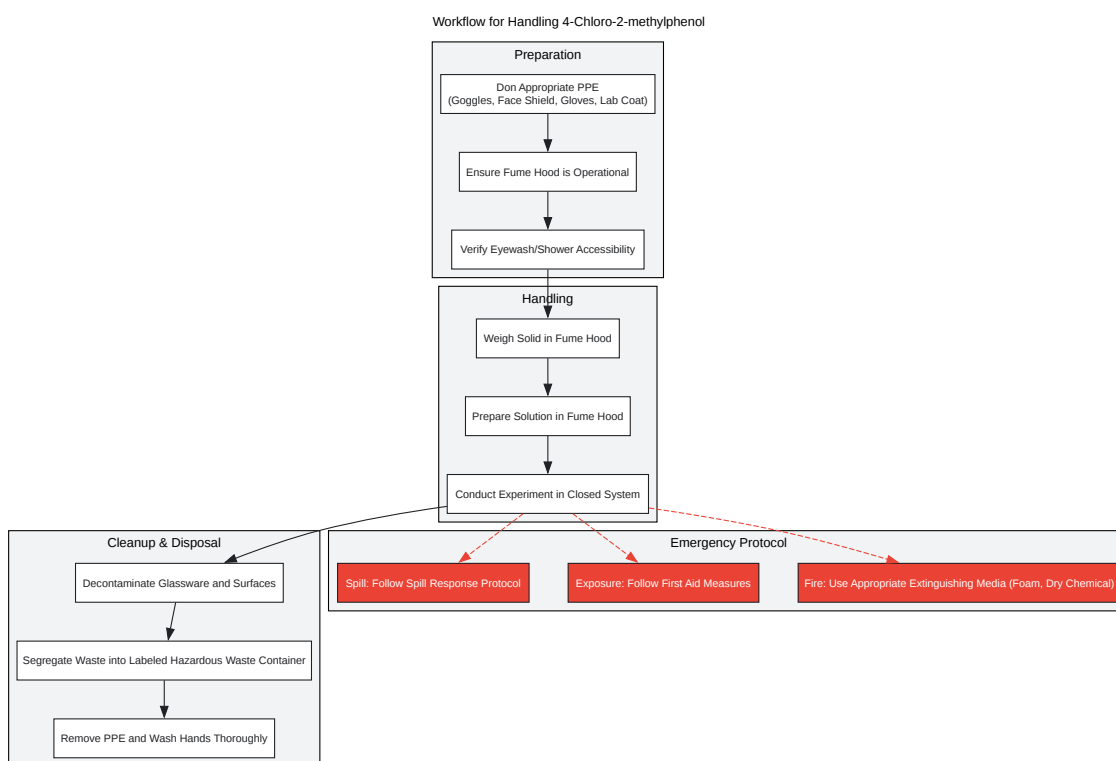
Waste Disposal

- Dispose of **4-Chloro-2-methylphenol** as hazardous waste.[3][6]

- Engage a licensed disposal company for surplus and non-recyclable solutions.[6]
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Do not release the chemical into the environment.[2][8]

Experimental Workflow for Handling 4-Chloro-2-methylphenol

The following diagram outlines the standard operating procedure for safely handling **4-Chloro-2-methylphenol** in a laboratory setting.



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Caption: Standard Operating Procedure for **4-Chloro-2-methylphenol**.

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